

Predicting ADMET properties of novel piperazine compounds

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Compound of Interest

Compound Name: 3-Amino-1-(4-cyclohexylpiperazin-1-yl)propan-1-one

CAS No.: 705944-13-4

Cat. No.: B3433987

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Precision ADMET Profiling for Novel Piperazine Scaffolds

Executive Summary: The Privileged but Perilous Scaffold

The piperazine moiety is a "privileged scaffold" in medicinal chemistry, appearing in a vast array of FDA-approved therapeutics ranging from antipsychotics (e.g., aripiprazole) to antifungals (e.g., itraconazole). Its success stems from its ability to modulate physicochemical properties—specifically solubility and lipophilicity—while serving as a rigid linker that directs pharmacophoric elements into specific receptor pockets (GPCRs, kinases).

However, the very features that make piperazines attractive—specifically the basic secondary/tertiary amines—introduce distinct ADMET (Absorption, Distribution, Metabolism, Excretion, Toxicity) liabilities. Novel piperazine compounds are statistically prone to hERG

channel inhibition (cardiotoxicity) and phospholipidosis (lysosomal toxicity) due to their cationic amphiphilic nature.

This guide moves beyond generic ADMET screening. It provides a targeted, mechanism-based framework for predicting and validating the safety profiles of novel piperazine derivatives.

Part 1: The Physicochemical Baseline (The "Why")

Before applying predictive algorithms, one must understand the causal link between the piperazine structure and its biological fate.

The Ionization-Lipophilicity Interplay

Piperazine typically has two pKa values:

and

. At physiological pH (7.4), the molecule exists largely as a mono-cation.

- Impact: This positive charge enhances aqueous solubility but drives the compound into the "Cationic Amphiphilic Drug" (CAD) class.
- Risk: CADs are heavily sequestered in acidic organelles (lysosomes) via ion trapping, leading to high Volume of Distribution () but potential phospholipidosis.

Conformational Dynamics

The piperazine ring exists in a chair conformation but can flip to a boat form.

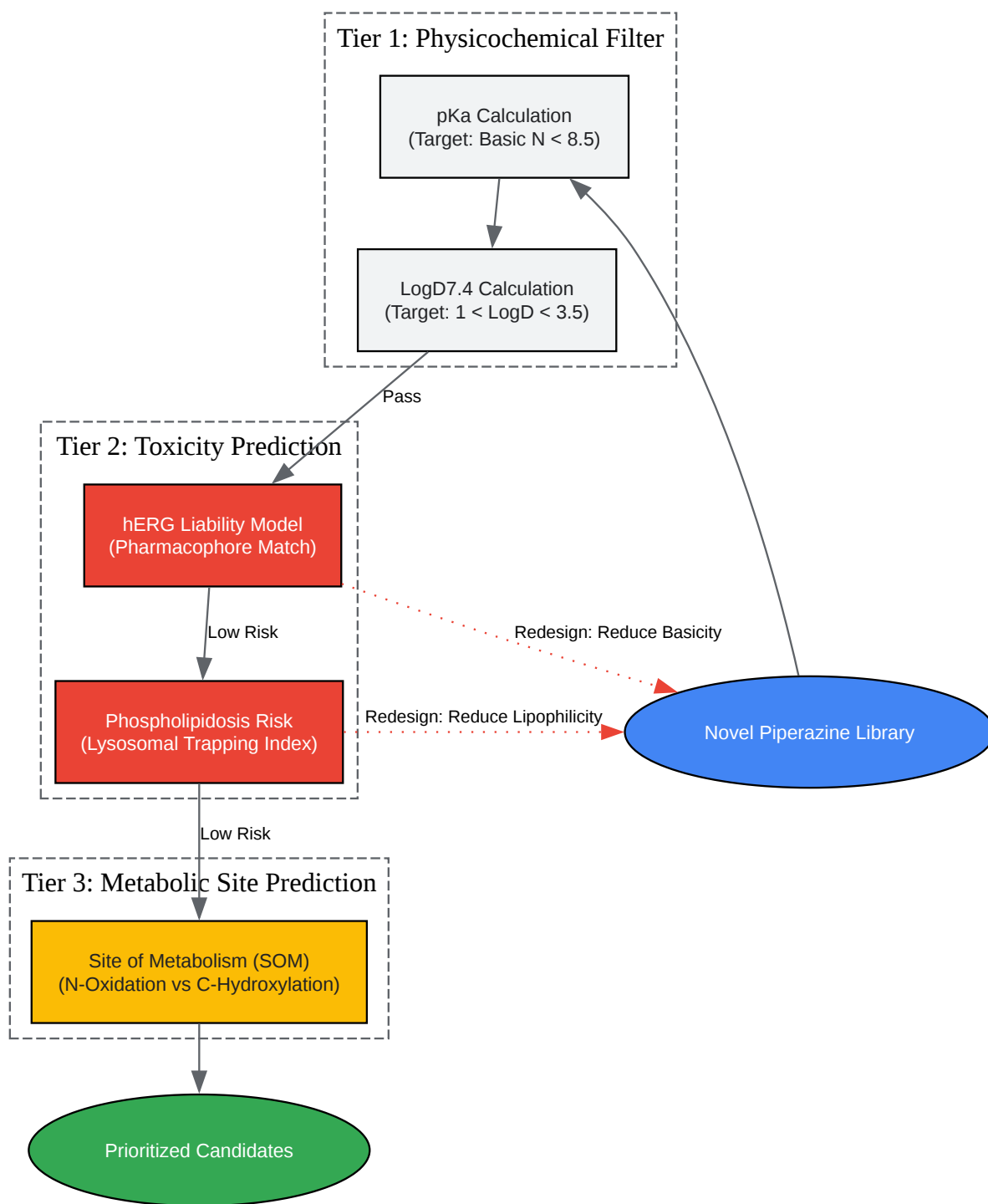
- Impact: This flexibility allows induced fit in enzyme active sites (e.g., CYP450s), making the ring itself a metabolic soft spot.

Part 2: Computational Prediction Architecture

We do not rely on a single "black box" score. Instead, we utilize a tiered in silico filtration system designed to flag specific piperazine-associated risks.

Workflow Visualization

The following diagram outlines the logical flow for computational screening, prioritizing the exclusion of "frequent hitters" for hERG and PLD early in the design cycle.



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Caption: Tiered in silico filtration workflow for piperazine derivatives, emphasizing early rejection based on pKa-driven toxicity risks.

Recommended Toolset

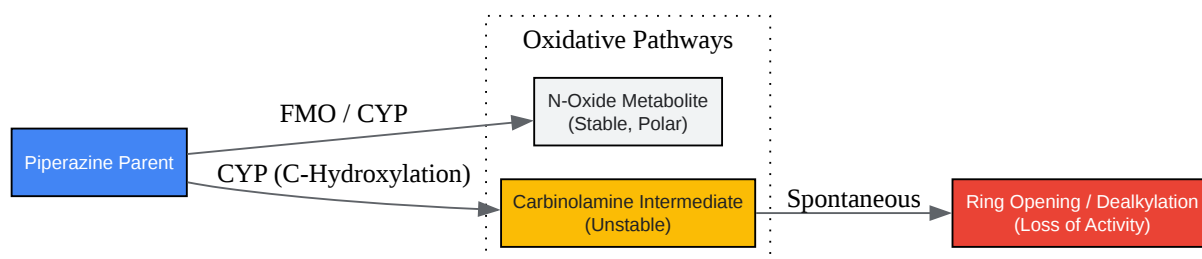
- SwissADME: Excellent for rapid physicochemical profiling (LogP, TPSA) and basic drug-likeness rules.
- ADMETlab 2.0: Provides specific "hERG Blockers" and "Phospholipidosis" probability scores based on extensive QSAR models.
- StarDrop / Optibrium: High-end commercial option for detailed pKa modeling and metabolic stability (Quantum Mechanical simulations).

Part 3: Metabolic Stability & Soft Spots

Piperazine rings are metabolically active.[1] Understanding the specific pathways allows for rational structural modification (e.g., blocking sites with Fluorine or Methyl groups).[2]

Primary Metabolic Pathways

- N-Oxidation: The basic nitrogen is a prime target for Flavin-containing Monooxygenases (FMOs) and CYP450s.
- -Carbon Hydroxylation: CYP450s often attack the carbon adjacent to the nitrogen. This leads to an unstable carbinolamine intermediate, resulting in ring opening or N-dealkylation.[3]



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Caption: Major metabolic fates of the piperazine ring. C-hydroxylation often leads to scaffold destruction (ring opening).

Mitigation Strategy:

- Block N-Oxidation: Reduce the electron density of the nitrogen by adding an adjacent electron-withdrawing group (e.g., carbonyl to form a piperazinone) or an aryl group.
- Block C-Hydroxylation: Introduce steric hindrance (methyl groups) or metabolic blockers (fluorine) at the

-carbon positions.

Part 4: Toxicity Modules (The "Killer" Risks)

hERG Inhibition (Cardiotoxicity)

The "Pharmacophore of Death" for hERG inhibition is a basic nitrogen linked to an aromatic ring by a hydrophobic spacer—a description that fits many piperazine drugs perfectly.

- Mechanism: The protonated piperazine nitrogen interacts with Tyrosine 652 and Phenylalanine 656 in the hERG pore via cation-

interactions.
- Prediction: If

and

, hERG risk is high.
- Mitigation: Lower the pKa of the basic nitrogen to < 7.0 using electron-withdrawing substituents (e.g., pyridine instead of phenyl ring).

Phospholipidosis (PLD)

PLD is the accumulation of phospholipids in lysosomes, appearing as "lamellar bodies" under electron microscopy.^{[4][5]}

- Mechanism: Cationic Amphiphilic Drugs (CADs) diffuse into lysosomes, become protonated (trapped), and inhibit phospholipase enzymes.
- Prediction: Calculate the Lysosomotropism Index.
 - Rule of Thumb: If (approximate), risk is elevated.
 - Reference: See Ploemen et al.[6] for the specific pKa/ClogP thresholds [1].

Part 5: Integrated Experimental Protocol

To validate the in silico predictions, follow this standardized experimental workflow.

Step 1: Physicochemical Verification[4][5]

- Assay: Potentiometric Titration (e.g., Sirius T3).
- Objective: Determine exact pKa. If experimental pKa differs significantly from predicted, re-evaluate hERG/PLD risk.

Step 2: Metabolic Stability (Microsomal)

- Protocol: Incubate compound with human liver microsomes (HLM) + NADPH for 0, 15, 30, 60 min.
- Analysis: LC-MS/MS to monitor parent depletion.
- Metabolite ID: Use High-Resolution Mass Spectrometry (HRMS) to detect +16 Da (Hydroxylation/N-oxidation) or -14 Da (Demethylation) shifts.

Step 3: hERG Binding (Fluorescence Polarization)

- Why: Faster and cheaper than Patch Clamp for early screening.
- Protocol: Competitive displacement of a known high-affinity hERG ligand (e.g., E-4031) labeled with a fluorophore.

- Threshold:

triggers a mandatory Patch Clamp assay.

Step 4: Phospholipidosis (In Vitro)[4][5]

- Cell Line: HepG2 or CHL cells.
- Marker: NBD-PE (fluorescent phospholipid analog).
- Protocol:
 - Incubate cells with compound () for 24h.
 - Add NBD-PE.
 - Measure accumulation of fluorescence in lysosomes using Flow Cytometry or High-Content Imaging.
- Self-Validation: Include Amiodarone as a positive control (induces PLD) and Acetaminophen as a negative control.

Summary of Key Metrics

Property	Optimal Range	Critical Threshold (Risk)
pKa (Basic N)	6.0 – 8.0	> 8.5 (PLD risk)
LogD (pH 7.4)	1.5 – 3.5	> 4.0 (Metabolic liability)
hERG IC50	> 30 μ M	< 10 μ M
PLD Potential	Negative	Positive (Lamellar bodies)

References

- Ploemen, J. P., et al. (2004). Use of physicochemical calculation of pKa and CLogP to predict phospholipidosis-inducing potential: A case study with structurally related piperazines. *Experimental and Toxicologic Pathology*, 55(5), 347-355. [Link](#)

- Daina, A., Michielin, O., & Zoete, V. (2017). SwissADME: a free web tool to evaluate pharmacokinetics, drug-likeness and medicinal chemistry friendliness of small molecules. *Scientific Reports*, 7, 42717. [Link](#)
- Garrido, J. M., et al. (2020). hERG toxicity assessment: Useful guidelines for drug design. *European Journal of Medicinal Chemistry*, 195, 112290. [Link](#)
- Xiong, G., et al. (2021). ADMETlab 2.0: an integrated online platform for accurate and comprehensive ADMET profiling. *Nucleic Acids Research*, 49(W1), W5-W14. [Link](#)
- Kruhlak, N. L., et al. (2008). Development of a Phospholipidosis Database and Predictive Quantitative Structure-Activity Relationship (QSAR) Models.[7] *Toxicology Mechanisms and Methods*, 18(2-3), 217–227. [Link](#)

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Sources

- 1. researchgate.net [researchgate.net]
- 2. drughunter.com [drughunter.com]
- 3. uomus.edu.iq [uomus.edu.iq]
- 4. researchgate.net [researchgate.net]
- 5. Use of physicochemical calculation of pKa and CLogP to predict phospholipidosis-inducing potential: a case study with structurally related piperazines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Predicting Phospholipidosis Using Machine Learning - PMC [pmc.ncbi.nlm.nih.gov]
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